

Introduction: Unlocking the Potential of a Multifunctional Pyridine Synthone

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Compound of Interest

Compound Name: 2-Methyl-3-hydroxy-6-iodopyridine

CAS No.: 848952-39-6

Cat. No.: B1589881

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2-Methyl-3-hydroxy-6-iodopyridine is a highly functionalized heterocyclic compound of significant interest to researchers in medicinal chemistry and materials science. Its strategic arrangement of a nucleophilic hydroxyl group, a reactive iodinated site, and a pyridine core makes it a versatile intermediate for constructing complex molecular architectures.^{[1][2]} The presence of the iodine atom at the 6-position provides a prime handle for transition-metal-catalyzed cross-coupling reactions, while the 3-hydroxy group offers a site for further derivatization and can influence the electronic properties of the pyridine ring.^[1] This guide provides an in-depth exploration of its applications, focusing on key protocols and the underlying chemical principles that govern its reactivity.

Physicochemical and Safety Profile

A thorough understanding of the compound's properties and hazards is paramount for its safe and effective use in a laboratory setting.

Table 1: Physicochemical Properties of **2-Methyl-3-hydroxy-6-iodopyridine**

Property	Value	Source
CAS Number	848952-39-6	[3][4]
Molecular Formula	C ₆ H ₆ INO	[3]
Molecular Weight	235.02 g/mol	[3]
Appearance	Tan Powder/Solid	[5]
IUPAC Name	6-iodo-2-methylpyridin-3-ol	[3]

| Melting Point | 104 - 111 °C |[6] |

Safety and Handling Precautions

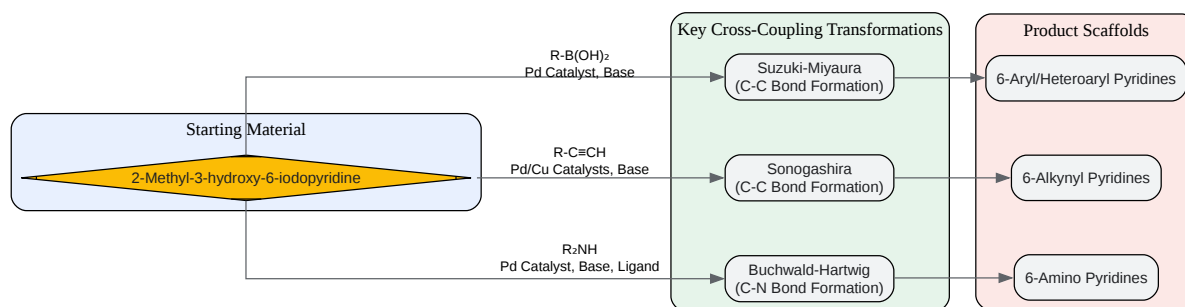
As a research chemical, **2-Methyl-3-hydroxy-6-iodopyridine** requires careful handling to minimize exposure and risk.

- Hazard Identification: The compound is classified as harmful if swallowed, causes skin irritation, and may cause serious eye damage and respiratory irritation.[3][5][6]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[5][6][7] Work should be conducted in a well-ventilated fume hood to avoid inhalation of dust.[5][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] It is sensitive to light and should be protected accordingly.[5]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations at an approved waste disposal plant.[5][6]

Core Application: A Scaffold for Palladium-Catalyzed Cross-Coupling Reactions

The carbon-iodine bond is the weakest among the carbon-halogen bonds, making **2-Methyl-3-hydroxy-6-iodopyridine** an excellent substrate for palladium-catalyzed cross-coupling

reactions.[8] This enhanced reactivity allows for the use of milder reaction conditions and lower catalyst loadings compared to its bromo- or chloro-analogs.[8]



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Diagram 1: Key synthetic routes using **2-Methyl-3-hydroxy-6-iodopyridine**.

Suzuki-Miyaura Coupling: Forging C(sp²)-C(sp²) Bonds

The Suzuki-Miyaura reaction is a cornerstone of modern organic synthesis, enabling the formation of C-C bonds by coupling an organohalide with an organoboron species.[9] This reaction is widely used to synthesize biaryl and substituted biphenyl structures, which are prevalent in pharmaceuticals.

Diagram 2: General scheme for the Suzuki-Miyaura coupling reaction.

Protocol: Synthesis of 6-Aryl-2-methylpyridin-3-ol

- Rationale: This protocol uses a common palladium catalyst, Pd(PPh₃)₄, and a carbonate base. The mixed solvent system (e.g., toluene/ethanol/water or DMF/water) is crucial for dissolving both the organic starting materials and the inorganic base.[10][11]

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (Argon or Nitrogen), add **2-Methyl-3-hydroxy-6-iodopyridine** (1.0 eq), the desired arylboronic acid (1.1-1.5 eq), and a base such as potassium carbonate (K_2CO_3) or sodium carbonate (Na_2CO_3) (2.0-3.0 eq).
- **Catalyst Addition:** Add the palladium catalyst, for example, Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.03-0.05 eq).
- **Solvent Addition:** Add a degassed solvent mixture, such as Toluene/Ethanol/ H_2O (e.g., in a 3:1:1 ratio) or DMF/ H_2O .
- **Reaction Execution:** Heat the mixture to reflux (typically 80-110 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute with water and extract the product with an organic solvent (e.g., ethyl acetate or dichloromethane).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product via column chromatography on silica gel to yield the desired 6-aryl-2-methylpyridin-3-ol.

Sonogashira Coupling: Synthesis of Alkynylpyridines

The Sonogashira coupling reaction forms a C-C bond between a terminal alkyne and an aryl or vinyl halide.^[12] It is an indispensable tool for synthesizing conjugated systems and is typically catalyzed by a combination of palladium and copper(I) salts.^{[12][13]}

Diagram 3: General scheme for the Sonogashira coupling reaction.

Protocol: Synthesis of 6-Alkynyl-2-methylpyridin-3-ol

- **Rationale:** This protocol employs a palladium catalyst and a copper(I) iodide co-catalyst, which is characteristic of the Sonogashira reaction.^{[14][15]} An amine base, such as triethylamine (Et_3N) or diisopropylethylamine (DIPEA), serves both as the base and often as part of the solvent system. The reaction is typically run under anhydrous and anaerobic

conditions to prevent side reactions like the homocoupling of the alkyne (Glaser coupling).
[\[12\]](#)

- **Reaction Setup:** To a flame-dried Schlenk flask under an inert atmosphere, add **2-Methyl-3-hydroxy-6-iodopyridine** (1.0 eq), a palladium catalyst such as $\text{PdCl}_2(\text{PPh}_3)_2$ (0.02-0.05 eq), and copper(I) iodide (CuI) (0.04-0.10 eq).
- **Solvent and Reagent Addition:** Add an anhydrous, degassed solvent such as THF or DMF, followed by a degassed amine base (e.g., Et_3N). Finally, add the terminal alkyne (1.1-1.2 eq) via syringe.
- **Reaction Execution:** Stir the mixture at room temperature or with gentle heating (40-60 °C) until the starting material is consumed, as monitored by TLC or LC-MS.
- **Workup:** Quench the reaction with saturated aqueous ammonium chloride (NH_4Cl) solution. Extract the product with an appropriate organic solvent.
- **Purification:** Wash the combined organic extracts with water and brine, dry over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate. Purify the resulting residue by flash column chromatography to isolate the 6-alkynyl-2-methylpyridin-3-ol product.

Buchwald-Hartwig Amination: Constructing C-N Bonds

The Buchwald-Hartwig amination is a powerful palladium-catalyzed reaction for forming carbon-nitrogen bonds, coupling aryl halides with primary or secondary amines.[\[16\]](#)[\[17\]](#) This transformation has revolutionized the synthesis of arylamines, which are critical structures in countless pharmaceutical agents.[\[17\]](#)[\[18\]](#)

- **Causality of Experimental Choices:** The success of the Buchwald-Hartwig amination is highly dependent on the choice of ligand and base.[\[17\]](#)[\[18\]](#) Bulky, electron-rich phosphine ligands (e.g., XPhos, SPhos, RuPhos) are essential.[\[18\]](#) They promote the crucial reductive elimination step that forms the C-N bond and stabilizes the palladium catalyst throughout the catalytic cycle.[\[18\]](#)[\[19\]](#) A strong, non-nucleophilic base like sodium tert-butoxide (NaOtBu) or potassium phosphate (K_3PO_4) is required to deprotonate the amine, making it a more active nucleophile in the catalytic cycle.[\[19\]](#)

Diagram 4: General scheme for the Buchwald-Hartwig amination.

Protocol: Synthesis of 6-(Amino)-2-methylpyridin-3-ol

- **Reaction Setup:** In a glovebox or under an inert atmosphere, charge an oven-dried vial or flask with a palladium precatalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 0.01-0.02 eq), a suitable phosphine ligand (e.g., XPhos, 0.02-0.05 eq), and the base (e.g., NaOtBu, 1.4 eq).
- **Reagent Addition:** Add **2-Methyl-3-hydroxy-6-iodopyridine** (1.0 eq) and the amine coupling partner (1.2 eq).
- **Solvent Addition:** Add an anhydrous, degassed solvent such as toluene or 1,4-dioxane.
- **Reaction Execution:** Seal the vessel and heat the mixture (typically 80-110 °C) with vigorous stirring for the required time (monitored by LC-MS or GC-MS).
- **Workup:** After cooling to room temperature, dilute the reaction mixture with an organic solvent and filter through a pad of celite to remove inorganic salts and catalyst residues.
- **Purification:** Concentrate the filtrate and purify the crude material by column chromatography to obtain the desired 6-aminopyridine product.

Conclusion

2-Methyl-3-hydroxy-6-iodopyridine stands out as a robust and versatile chemical intermediate. Its true power is realized in palladium-catalyzed cross-coupling reactions, where the iodo group provides a highly reactive handle for the efficient construction of C-C and C-N bonds. The protocols and principles outlined in this guide serve as a foundation for researchers and scientists to harness the synthetic potential of this valuable building block in the development of novel pharmaceuticals and advanced materials.

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